

Synthesis protocols using 8-Bromo-4-chloro-6-nitroquinazoline

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Compound of Interest

Compound Name: 8-Bromo-4-chloro-6-nitroquinazoline

Cat. No.: B13012910

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Executive Summary

8-Bromo-4-chloro-6-nitroquinazoline (BCNQ) represents a "Tri-Vector" scaffold of high value in medicinal chemistry, particularly for the development of covalent kinase inhibitors (e.g., EGFR, BTK).[1] Its utility lies in its orthogonal reactivity profile:

- C4-Chloro: Highly reactive electrophile for (primary diversification).[1]
- C8-Bromo: Handle for Palladium-catalyzed cross-coupling (solubility/ADME modulation).[1]
- C6-Nitro: Masked aniline, serving as the attachment point for electrophilic warheads (e.g., acrylamides) after selective reduction.

This guide provides a validated workflow for synthesizing BCNQ and utilizing it to construct complex heterocycles, emphasizing chemoselectivity and yield optimization.

Chemical Profile & Reactivity Logic

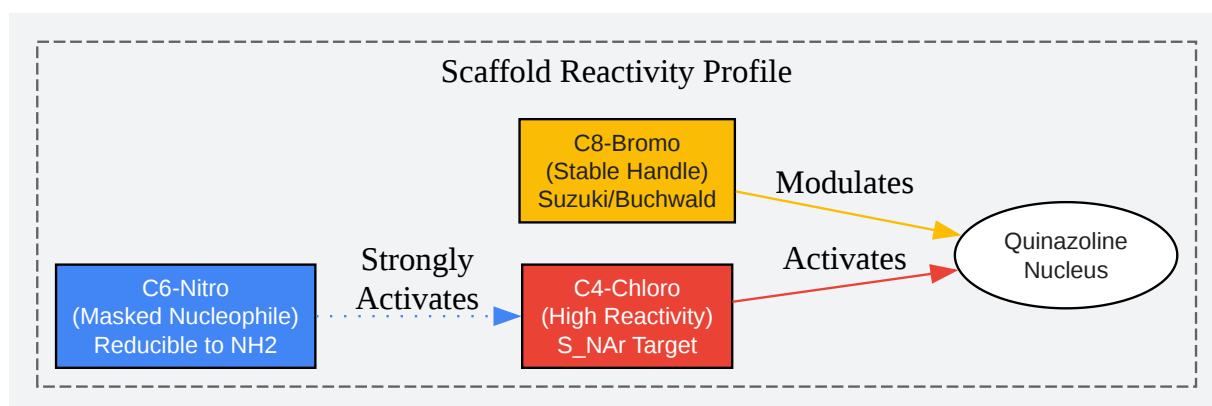
The order of operations is critical. The electronic environment of the quinazoline ring changes dramatically with each step.

- The "Electronic Trap": The C6-nitro group is strongly electron-withdrawing, activating the C4-position for nucleophilic attack and the C8-position for oxidative addition.[1]
- The Critical Decision: Reducing the C6-nitro to an amine too early renders the ring electron-rich, deactivating the C8-bromide toward Suzuki/Buchwald coupling.
- Recommended Workflow: C4-Substitution

C8-Coupling

C6-Reduction

Warhead Installation.[1]



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Figure 1: Orthogonal reactivity map of the BCNQ scaffold.

Module 1: Synthesis of the Core (The "Make")

Objective: Conversion of 8-bromo-6-nitroquinazolin-4(3H)-one to **8-bromo-4-chloro-6-nitroquinazoline**.

Mechanism: Vilsmeier-Haack type chlorination using Phosphorus Oxychloride (

).[1]

Protocol:

- Setup: Charge a dry 250 mL RBF with 8-bromo-6-nitroquinazolin-4(3H)-one (10.0 g, 1.0 eq).
- Solvent/Reagent: Add

(50 mL, ~15 eq). Note: POCl₃ acts as both solvent and reagent.

- Catalyst: Add

-Diisopropylethylamine (DIPEA) (1.2 eq) dropwise.[1] Tip: Base prevents acid-catalyzed degradation of the product.[1]

- Reaction: Heat to reflux (105°C) for 3–5 hours. Monitor by TLC (30% EtOAc/Hexane).[1] The polar starting material (

) should disappear, replaced by a non-polar spot (

).

- Workup (CRITICAL):

- Cool reaction to RT.

- Concentrate

under reduced pressure (rotary evaporator with base trap).

- Dissolve residue in DCM (100 mL).

- Quench: Pour slowly onto crushed ice/NaHCO₃ mixture with vigorous stirring. Caution: Exothermic hydrolysis.[1]

- Isolation: Separate organic layer, dry over

, and concentrate.

- Purification: Flash chromatography (0-20% EtOAc/Hexanes) or recrystallization from Hexane/DCM.[1]

Yield Target: >85% | Appearance: Yellow solid.

Module 2: C4-Diversification ()

Objective: Installation of the primary pharmacophore (usually an aniline) at the most reactive position.[\[1\]](#)

Protocol:

- Reactants: Dissolve BCNQ (1.0 eq) and the nucleophilic aniline (e.g., 3-chloro-4-fluoroaniline) (1.05 eq) in Isopropanol (IPA) or Acetonitrile.
- Conditions: Heat to 60°C for 2 hours.
 - Why IPA? The product often precipitates as the HCl salt, driving the reaction to completion.
- Workup: Filter the precipitate. Wash with cold IPA and .
- Free Basing: Suspend the salt in EtOAc/aqueous , stir for 15 min, separate organics, and dry.

Data Insight:

Solvent	Temp	Time	Yield	Comment
IPA	60°C	2 h	92%	Product precipitates; cleanest method. [1]
DMF	80°C	1 h	78%	Requires aqueous workup; hydrolysis byproducts possible. [1]

| Dioxane | 90°C | 3 h | 85% | Good for solubility-challenged anilines.[\[1\]](#) |

Module 3: C8-Cross Coupling (Suzuki-Miyaura)

Objective: Functionalization of the C8-position before reducing the nitro group.[\[1\]](#) The electron-deficient ring facilitates oxidative addition of the Pd catalyst into the Ar-Br bond.[\[1\]](#)

Protocol:

- Reactants: Combine C4-substituted intermediate (1.0 eq), Boronic Acid/Ester (1.2 eq), and (3.0 eq).
- Solvent: 1,4-Dioxane/Water (4:1). Degas with Argon for 10 mins.
- Catalyst: Add (5 mol%).
- Reaction: Heat to 90°C for 4–6 hours.
- Purification: Standard aqueous workup followed by silica gel chromatography.[\[1\]](#)

Note: If the C4-substituent contains acidic protons (e.g., phenols), use mild bases () or protect them first.

Module 4: Chemoselective Nitro Reduction

Objective: Reduce C6-

to C6-

without debrominating C8 (if Module 3 was skipped) or hydrogenating the C4-aromatic system.[\[1\]](#)

Risk: Standard

will frequently cleave Aryl-Bromides (hydrodehalogenation).[\[1\]](#)

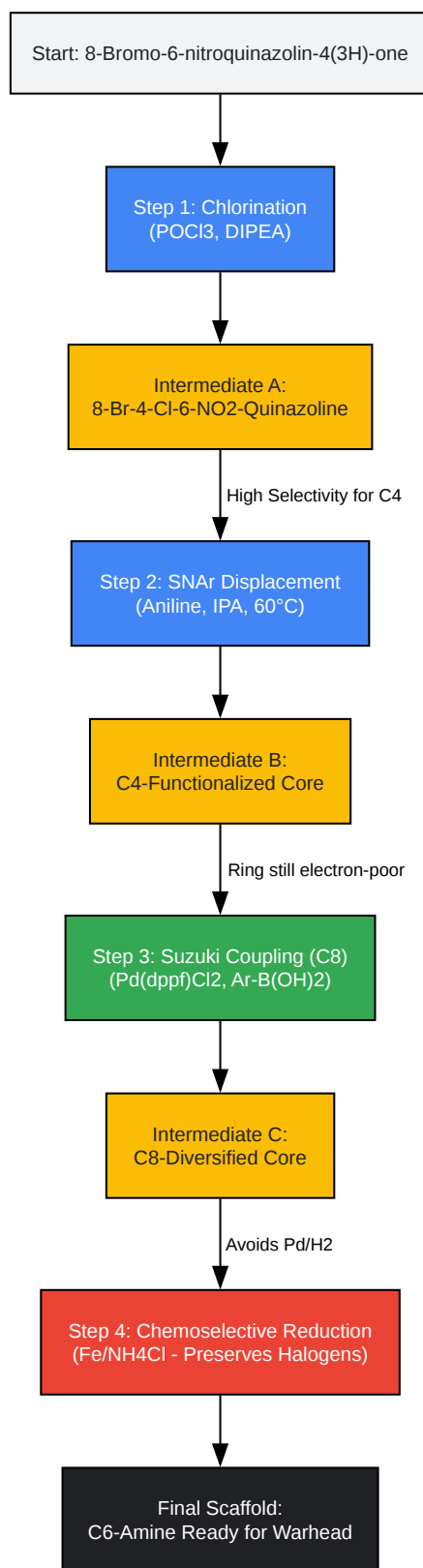
Recommended Protocol (Iron-Ammonium Chloride):

- Mixture: Suspend the Nitro-intermediate (1.0 eq) in EtOH/Water (3:1).
- Reagents: Add Iron powder (5.0 eq) and Ammonium Chloride (5.0 eq).
- Reaction: Heat to 70°C with vigorous stirring for 2 hours.
- Workup: Filter hot through Celite (to remove Iron oxide sludge). Wash Celite with hot MeOH.
[1] Concentrate filtrate.[1]
- Validation: LCMS should show [M-30+2] (loss of O₂, gain of H₂) or [M-16+2] depending on ionization, but typically M-14 mass shift from
.[1]

Alternative (Stannous Chloride):

- (5 eq) in EtOAc/EtOH at reflux.[1][2] Pro: Homogeneous reaction.[1][3] Con: Tin residues are difficult to remove (requires KF workup).[1]

Visualized Workflow (DOT)



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Figure 2: Optimized synthetic pathway minimizing side reactions and maximizing yield.

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